

A Technical Guide to the Safe Handling of Fmoc-His(Fmoc)-OH

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Compound of Interest

Compound Name: *Fmoc-His(Fmoc)-OH*

Cat. No.: *B613345*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling precautions for **Fmoc-His(Fmoc)-OH** ($\text{Na,Nt-bis(9-fluorenylmethoxycarbonyl)-L-histidine}$). Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research outcomes. This document outlines the known hazards, proper handling procedures, storage requirements, and disposal methods for this compound.

Hazard Identification and Classification

Fmoc-His(Fmoc)-OH is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] It is essential for personnel to be fully aware of these hazards before handling the material.

The primary hazards associated with **Fmoc-His(Fmoc)-OH** are:

- Acute Oral and Inhalation Toxicity: The compound is harmful if swallowed or inhaled.^[1]
- Skin Irritation: It is known to cause skin irritation upon contact.^[1]
- Serious Eye Irritation: Direct contact with the eyes can cause serious irritation.^[1]
- Respiratory Tract Irritation: Inhalation of the dust may cause respiratory irritation.^[1]

GHS Hazard Summary

The following table summarizes the GHS classification for **Fmoc-His(Fmoc)-OH**.

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed. [1]
Acute Toxicity, Inhalation	Category 4	H332	Harmful if inhaled. [1]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation. [1]
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation. [1]
Specific Target Organ Toxicity, Single Exposure	Category 3	H335	May cause respiratory irritation. [1]

Experimental Protocols: Safe Handling and Personal Protection

Given the hazardous nature of **Fmoc-His(Fmoc)-OH**, stringent adherence to safety protocols is mandatory. The following sections detail the necessary personal protective equipment (PPE) and engineering controls.

Engineering Controls

- Ventilation: All handling of **Fmoc-His(Fmoc)-OH** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
[\[1\]](#)
- Eye Wash Stations and Safety Showers: Ensure that eye wash stations and safety showers are readily accessible in the immediate vicinity of the handling area.

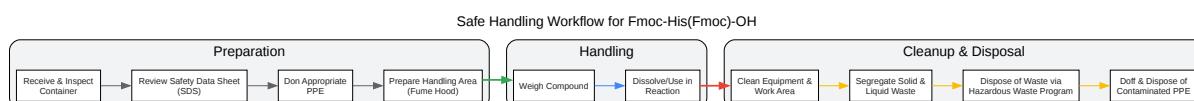
Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required when handling this compound:[\[1\]](#)

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against dust particles.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.
 - Lab Coat: A full-sleeved lab coat is required.
 - Full Suit: For large quantities or in situations with a high risk of exposure, a full suit may be necessary.[\[2\]](#)
- Respiratory Protection: For operations that may generate significant dust, a dust respirator (e.g., N95 or P1 type) should be used.[\[2\]](#)

Workflow for Safe Handling

The following diagram illustrates the standard workflow for the safe handling of **Fmoc-His(Fmoc)-OH**, from receiving the compound to its final disposal.



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Caption: Workflow for handling **Fmoc-His(Fmoc)-OH**.

First-Aid Measures

In the event of exposure, immediate action is crucial.[1]

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide respiratory support and seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If irritation persists, seek medical advice.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage

- Conditions: Store **Fmoc-His(Fmoc)-OH** in a tightly sealed container in a dry, well-ventilated place. Recommended storage for the powder is at -20°C for up to 3 years or at 4°C for up to 2 years.[1] For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[1]
- Security: The storage area should be secure and accessible only to authorized personnel ("Store locked up").[1]

Accidental Release Measures

In case of a spill:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.

- Containment: Prevent the powder from entering drains or waterways.
- Cleanup: Use appropriate tools to carefully sweep or scoop the spilled material into a designated, labeled waste container. Avoid generating dust. For liquid spills, absorb with an inert material.
- Decontamination: Clean the spill area thoroughly.

Disposal

- Waste Classification: All waste containing **Fmoc-His(Fmoc)-OH**, including contaminated PPE, empty containers, and spilled material, should be treated as hazardous waste.
- Procedure: Dispose of all waste in accordance with federal, state, and local environmental regulations through a licensed professional waste disposal service.[\[1\]](#) Do not dispose of it down the drain or with general laboratory trash.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide extinguishers.[\[1\]](#)
- Specific Hazards: During a fire, irritating and toxic fumes may be generated.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

By adhering to the comprehensive guidelines outlined in this document, researchers and laboratory professionals can mitigate the risks associated with **Fmoc-His(Fmoc)-OH** and ensure a safe working environment.

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References

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